

Centbucridine ocular anesthesia compared to lignocaine duration

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Compound Focus: Centbucridine

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Lidocaine Ocular Anesthesia: Key Experimental Data

| Parameter | Formulation & Details | Reported Data / Findings |
|----------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pharmacokinetics | 3.5% Lidocaine HCl Gel (Rabbits) [1] [2] | • Cmax in Aqueous Humor: 11,046 ± 2,734 ng/mL • Tear Fluid Half-life: ~1.5 hours • Aqueous Humor Half-life: ~1.9 hours Onset of Action |
| 3.5% Lidocaine HCl Gel (Human Clinical Trial) [1] | 86.92% of subjects achieved anesthesia within 5 minutes Efficacy & Duration | Sub-Tenon's Block for Cataract Surgery [3] Provides effective anesthesia for surgical duration; often used with adjuvants Common Formulations |
| • Drops (e.g., 2%, 4%) • Gel (3.5% to 4%) • Injectable solutions (e.g., 1%, 2% for intracameral/regional blocks) [4] | Various forms suit different procedures (topical, intracameral, regional blocks) Adjunctive Agents | • Clonidine (1 µg/kg): Reduces intraocular pressure (IOP), enhances analgesia [3] • Hyaluronidase: Improves spread of anesthetic, speeds onset [4] |

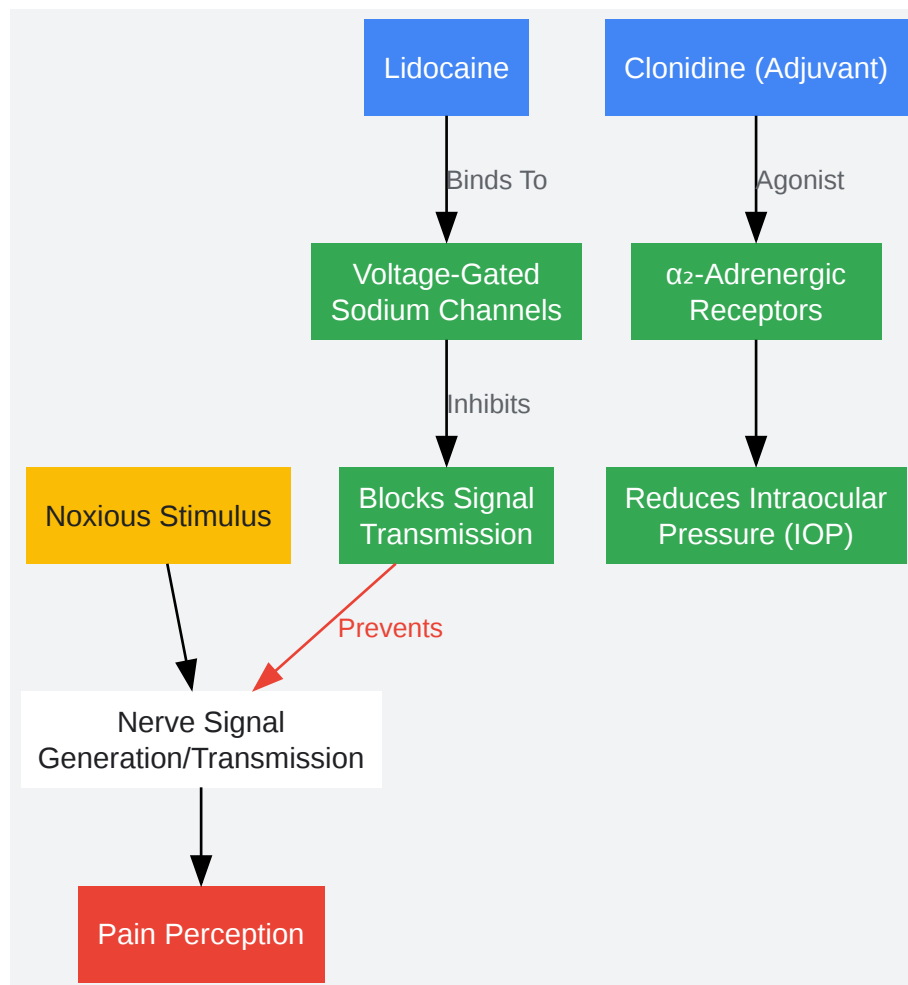
Experimental Protocols for Lidocaine

Here are the methodologies for key experiments cited in the table above, which can serve as a reference for designing comparative studies.

- **Protocol 1: Pharmacokinetic Study in Animal Models [2]**
 - **Objective:** To evaluate the ocular tissue distribution and systemic exposure of a lidocaine hydrochloride 3.5% ophthalmic gel.
 - **Subjects:** Rabbits.
 - **Administration:** Topical ocular application of the gel.
 - **Sample Collection:** Ocular tissues (tear fluid, cornea, conjunctiva, aqueous humor) and plasma were collected at predetermined time points post-dose (from 5 minutes up to 8 hours).
 - **Analysis Method:** Concentrations of lidocaine in all samples were determined using a validated **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)** method. Pharmacokinetic parameters like maximum concentration (C_{max}) and elimination half-life were calculated from this data.
- **Protocol 2: Randomized Controlled Trial (RCT) for Efficacy [1]**
 - **Objective:** To evaluate the effectiveness and safety of a 3.5% lidocaine hydrochloride gel for ocular surface anesthesia.
 - **Design:** A multicenter, randomized, double-blind, placebo-controlled clinical trial.
 - **Participants:** 220 adult human subjects were randomized to receive either the lidocaine gel or a placebo (sham gel).
 - **Intervention:** A single application of the assigned gel.
 - **Primary Endpoint:** The percentage of subjects achieving successful anesthesia by the 5-minute mark post-application.
 - **Analysis:** The success rates between the two groups were compared using statistical tests (e.g., Chi-square).
- **Protocol 3: Assessing Adjuvant Effects [3]**
 - **Objective:** To assess the effect of adding clonidine to lidocaine for sub-Tenon's anesthesia on intraocular pressure (IOP) and ocular hemodynamics.
 - **Design:** Prospective, randomized, double-blind clinical study.
 - **Participants:** 40 patients undergoing cataract surgery.
 - **Intervention:** Patients were randomized into two groups: one receiving lidocaine with saline (LS group) and the other receiving lidocaine with clonidine (LC group, 1 µg/kg).
 - **Measurements:** IOP and Ocular Pulse Amplitude (OPA) were measured before anesthesia and at 1, 5, and 10 minutes after the injection.
 - **Analysis:** A mixed linear model was used to compare the effects between groups and over time.

Mechanism of Action Diagram

The following diagram illustrates the mechanism of action of lidocaine and adrenergic agonists like clonidine in ocular anesthesia, based on the information from the search results.



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